

# Essential Safety and Operational Guide for Handling C 87

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## Compound of Interest

Compound Name: C 87

Cat. No.: B15582794

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For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount, especially when handling novel compounds. This guide provides essential, immediate safety and logistical information for the personal protective equipment (PPE), operational handling, and disposal of **C 87**, a small-molecule inhibitor of Tumor Necrosis Factor-alpha (TNF- $\alpha$ ). Given that a specific Safety Data Sheet (SDS) for **C 87** (CAS No. 332420-90-3) is not readily available, this compound must be handled as a potentially hazardous substance of unknown toxicity.<sup>[1]</sup>

## Core Safety Principles

Due to the uncharacterized hazard profile of **C 87**, a conservative approach to safety is mandatory. All handling procedures should be based on the assumption that the compound is hazardous. Institutional Environmental Health and Safety (EHS) guidelines should always be consulted and followed.<sup>[1][2]</sup>

## Personal Protective Equipment (PPE)

The minimum required PPE for handling **C 87** in a laboratory setting is outlined below. This equipment acts as a critical barrier to prevent exposure through inhalation, skin contact, or eye contact.<sup>[3][4]</sup>

Table 1: Personal Protective Equipment (PPE) for Handling **C 87**

PPE Category	Item	Standard/Specification	Purpose
Body Protection	Laboratory Coat	Flame-resistant recommended when handling flammables. [4][5]	Protects skin and clothing from splashes and spills.[4]
Eye and Face Protection	Safety Goggles	ANSI Z87.1 compliant. [5][6]	Protects against chemical splashes.[4] [5]
Face Shield	To be worn over safety goggles.	Required for tasks with a high risk of splashing or explosion.[5][6]	
Hand Protection	Disposable Nitrile Gloves	Chemically resistant.	Prevents skin exposure to the chemical.[3][6] Double-gloving may be necessary.[3]
Respiratory Protection	Respirator	N95 or higher, as determined by a risk assessment.[4]	Required when working with powders outside of a fume hood or in poorly ventilated areas.[4][6]

## Operational Plan: Handling and Experimental Protocol

Adherence to a strict operational plan is crucial to minimize the risk of exposure and contamination.

## Engineering Controls

- Ventilation: All work with solid **C 87** or concentrated solutions should be conducted in a certified chemical fume hood to minimize inhalation exposure.[1]

- Designated Area: Establish a designated area within the laboratory for handling **C 87**. This area should be clearly marked.

## Experimental Protocol: Preparation of a Stock Solution

The following is a general protocol for the preparation of a stock solution of a small molecule inhibitor like **C 87**.

- Preparation: Don all required PPE before entering the designated handling area.
- Weighing: Carefully weigh the desired amount of **C 87** powder in a chemical fume hood. Use anti-static weigh paper or a tared vial to minimize powder dispersal.
- Solubilization: Add the appropriate solvent (e.g., DMSO) to the vial containing the **C 87** powder.<sup>[7]</sup>
- Mixing: Gently vortex or sonicate the solution until the compound is fully dissolved.
- Storage: Store the stock solution in a clearly labeled, tightly sealed container at the recommended temperature (e.g., -20°C or -80°C) to prevent degradation.<sup>[1]</sup> Aliquoting into smaller, single-use volumes is recommended to avoid repeated freeze-thaw cycles.<sup>[1]</sup>

## C 87 Quantitative Data

The following table summarizes key quantitative data for **C 87**.

Table 2: Quantitative Data for **C 87**

Parameter	Value	Reference
CAS Number	332420-90-3	--INVALID-LINK-- <sup>[7]</sup>
IC <sub>50</sub>	8.73 µM	--INVALID-LINK-- <sup>[8]</sup>
Target	TNF-α	--INVALID-LINK-- <sup>[8]</sup>

## Disposal Plan

Proper disposal of **C 87** and contaminated materials is critical to prevent environmental contamination and ensure regulatory compliance. All waste generated from handling **C 87** must be treated as hazardous chemical waste.<sup>[2]</sup>

## Waste Segregation and Collection

- **Solid Waste:** All disposables contaminated with **C 87** (e.g., gloves, pipette tips, weigh paper, vials) must be collected in a designated, leak-proof hazardous waste container lined with a chemically resistant bag.<sup>[9]</sup>
- **Liquid Waste:** Unused stock solutions and any liquid waste containing **C 87** should be collected in a separate, clearly labeled, and sealed hazardous liquid waste container.<sup>[9]</sup> Do not mix with other waste streams unless compatibility is confirmed.<sup>[1]</sup>
- **Sharps Waste:** Needles and syringes contaminated with **C 87** must be disposed of in a designated sharps container.<sup>[9]</sup>

## Container Labeling and Storage

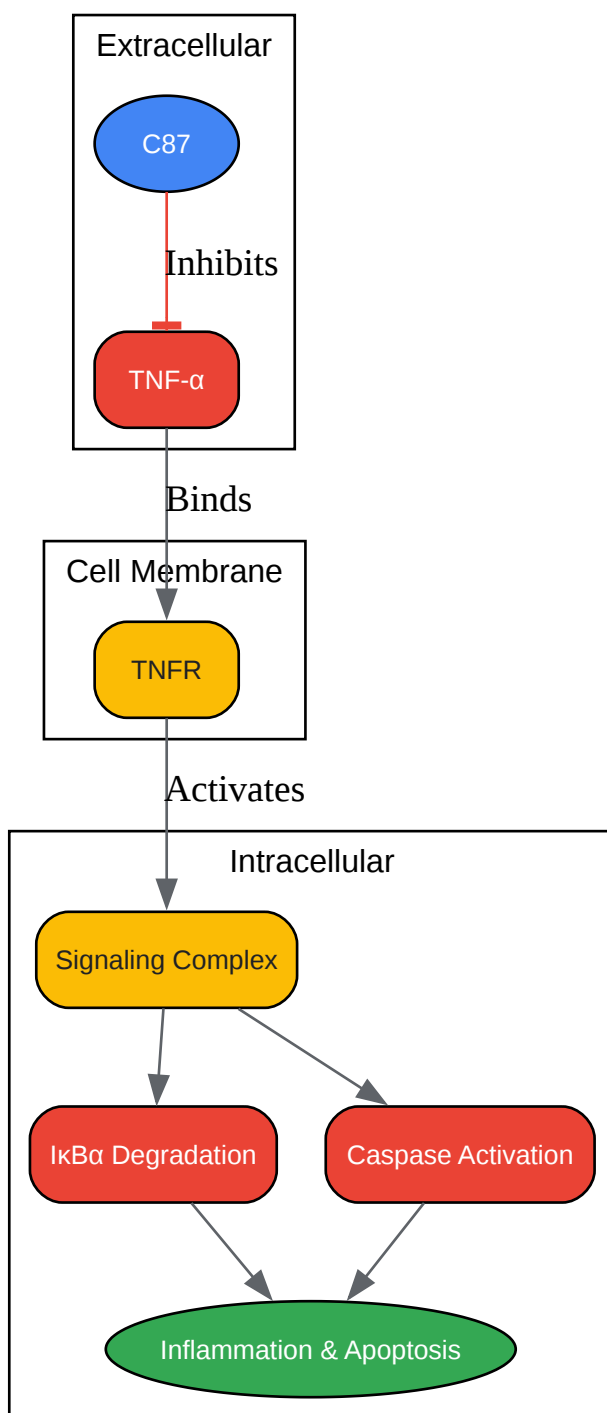
All hazardous waste containers must be clearly labeled with "Hazardous Waste," the full chemical name ("**C 87**, TNF- $\alpha$  inhibitor"), and any other information required by your institution.<sup>[2]</sup> Store waste containers in a designated and secure Satellite Accumulation Area (SAA) within the laboratory.<sup>[1]</sup>

## Final Disposal

Contact your institution's Environmental Health and Safety (EHS) department to arrange for the pickup and disposal of the hazardous waste.<sup>[9]</sup> Under no circumstances should **C 87** or contaminated materials be disposed of in the regular trash or down the drain.<sup>[1]</sup>

## Visualizations

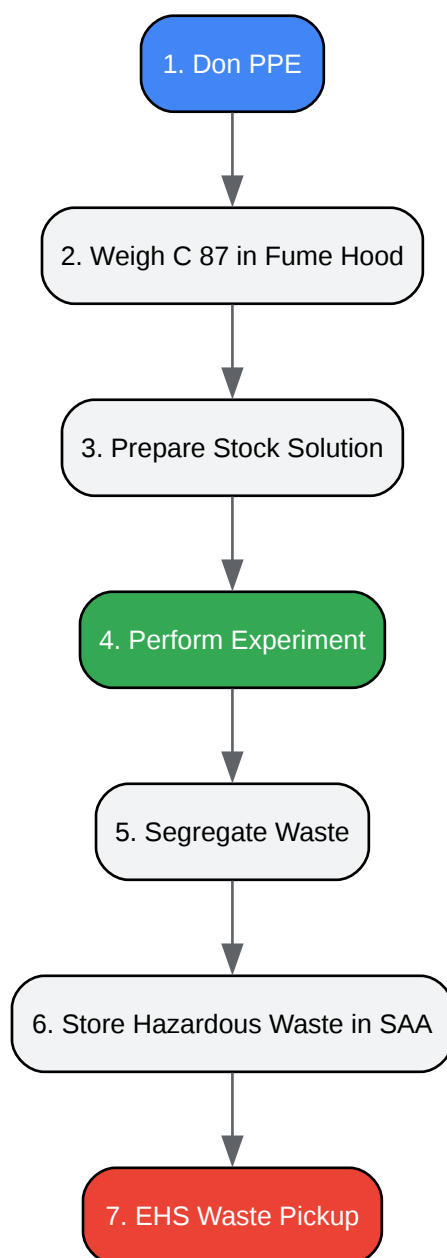
### Signaling Pathway



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Caption: **C 87** inhibits TNF- $\alpha$ , blocking downstream signaling pathways.

## Experimental Workflow



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Caption: Workflow for handling **C 87** from preparation to disposal.

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